physicochemical properties of 2-Chloro-4-(piperazin-1-yl)pyrimidine

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Compound of Interest

Compound Name:	*2-Chloro-4-(piperazin-1-yl)pyrimidine*
CAS No.:	*174728-03-1*
Cat. No.:	*B062240*

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An In-depth Technical Guide to the Physicochemical Properties of **2-Chloro-4-(piperazin-1-yl)pyrimidine**

Abstract

2-Chloro-4-(piperazin-1-yl)pyrimidine is a pivotal heterocyclic building block in modern medicinal chemistry. Its pyrimidine core, substituted with a reactive chlorine atom and a versatile piperazine moiety, makes it a frequent starting point for the synthesis of a wide array of biologically active compounds. Understanding the fundamental physicochemical properties of this intermediate is not merely an academic exercise; it is a critical prerequisite for rational drug design, enabling researchers to predict and optimize the pharmacokinetic and pharmacodynamic profiles of its derivatives. This technical guide provides a comprehensive analysis of the core physicochemical properties of **2-Chloro-4-(piperazin-1-yl)pyrimidine**, including its ionization constant (pKa), lipophilicity (LogP), solubility, and melting point. Furthermore, it details the standardized experimental protocols for their determination, offering field-proven insights into the causality behind methodological choices. This document is intended to serve as an essential resource for researchers, scientists, and drug development

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professionals engaged in the design and synthesis of novel therapeutics based on this valuable scaffold.

Introduction: A Scaffold of Significance

The strategic importance of a chemical intermediate in drug discovery is often dictated by its synthetic versatility and the biological relevance of the structures it can generate. **2-Chloro-4-(piperazin-1-yl)pyrimidine** stands out as a premier example of such a scaffold. The pyrimidine ring is a ubiquitous feature in nucleic acids and numerous approved drugs, while the piperazine group is a well-established "privileged structure" known to improve aqueous solubility and modulate receptor interactions.[1][2] The presence of a chlorine atom at the 2-position provides a convenient handle for nucleophilic aromatic substitution (SNAr) reactions, allowing for the facile introduction of diverse functionalities to explore and optimize target binding.[3][4]

Chemical Identity and Structure

The foundational step in characterizing any chemical entity is to establish its precise identity. The structural and molecular details of **2-Chloro-4-(piperazin-1-yl)pyrimidine** are summarized below.

Identifier	Value	Source
IUPAC Name	2-chloro-4-(piperazin-1-yl)pyrimidine	N/A
CAS Number	174728-03-1	[5]
Molecular Formula	$C_8H_{11}ClN_4$	[5]
Molecular Weight	198.65 g/mol	[5]
Canonical SMILES	C1CN(CCN1)C2=NC=C(N=C2)Cl	N/A

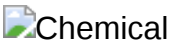

*Figure 1: Chemical Structure of **2-Chloro-4-(piperazin-1-yl)pyrimidine***

The Role in Drug Discovery

The utility of this scaffold is rooted in its ability to serve as a precursor to compounds targeting a wide range of biological systems. Derivatives have been explored for their potential as kinase inhibitors, antipsychotics, and antimicrobial agents.[6][7] The physicochemical properties of the parent scaffold, as detailed in this guide, directly influence the absorption, distribution, metabolism, and excretion (ADME) profile of these end-stage drug candidates.[8][9] Therefore, a deep understanding of these foundational properties is essential for mitigating late-stage attrition in the drug development pipeline.[10]

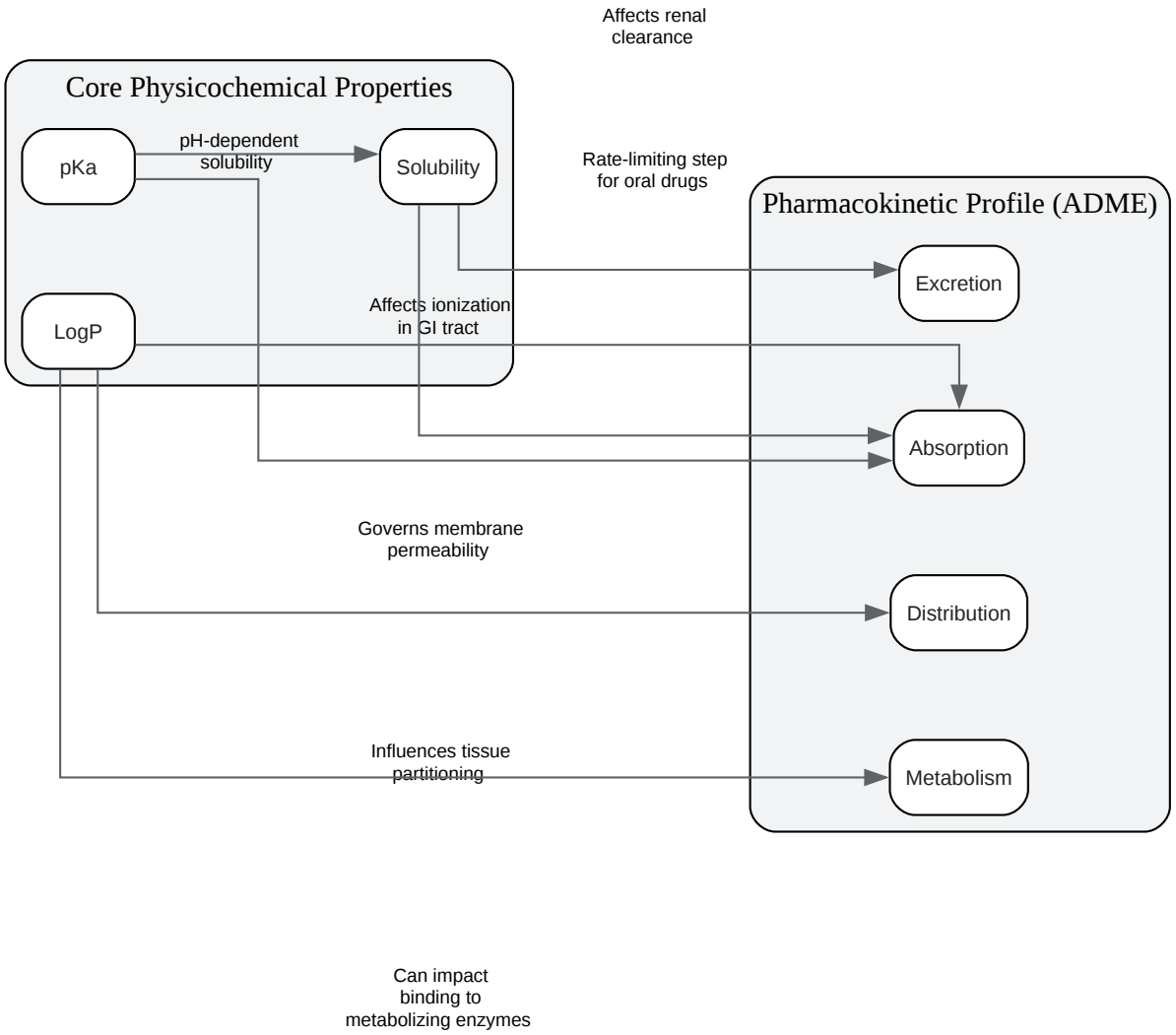

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Diagram 1: *Influence of core properties on pharmacokinetics.*

Core Physicochemical Properties: A Quantitative Analysis

The "drug-likeness" of a molecule is largely dictated by a balance of its physicochemical properties.[11] This section quantifies the key parameters for **2-Chloro-4-(piperazin-1-yl)pyrimidine**.

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Property	Value (Predicted/Experimental)	Implication in Drug Development
pKa (strongest basic)	7.8 (Predicted)	The piperazine moiety will be significantly protonated at physiological pH (~7.4), enhancing aqueous solubility but potentially reducing passive membrane permeability.
cLogP	0.9 - 1.2 (Predicted)	Indicates a favorable balance between hydrophilicity and lipophilicity, suggesting good potential for both aqueous solubility and membrane permeability.[12]
Aqueous Solubility	Data not readily available; predicted to have moderate solubility.	The basic piperazine group suggests that solubility will be pH-dependent, increasing in acidic conditions. Salt formation is a viable strategy for formulation.
Melting Point	Not available for the free base. Dihydrochloride salt data exists.	A defined melting point is indicative of crystalline solid form and purity, which is critical for pharmaceutical manufacturing and stability.
Topological Polar Surface Area (TPSA)	41.05 Å² (Predicted)	This value is well within the desirable range (<140 Å²) for good oral bioavailability, suggesting efficient passive transport across cellular membranes.[12]
Hydrogen Bond Donors	1 (Predicted)	[12]

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Hydrogen Bond Acceptors	4 (Predicted)	[12]

Note: Many properties for this specific intermediate are computationally predicted as it is primarily used in synthesis rather than as a final drug product. Experimental determination is crucial for lead optimization.

Experimental Determination Protocols

To ensure scientific rigor, predicted values must be confirmed experimentally. The following protocols describe robust, self-validating methods for determining the most critical physicochemical properties.

Protocol: Determination of Lipophilicity (LogP) via Shake-Flask Method

This protocol is based on the OECD Guideline 107 for the determination of the Partition Coefficient (n-octanol/water).[13] It directly measures the partitioning of the compound between a lipid-like phase (n-octanol) and an aqueous phase.

Causality: The choice of the "shake-flask" method, while labor-intensive, is considered the gold standard because it allows the system to reach true thermodynamic equilibrium, providing a highly reliable measure of a compound's intrinsic lipophilicity.[13]

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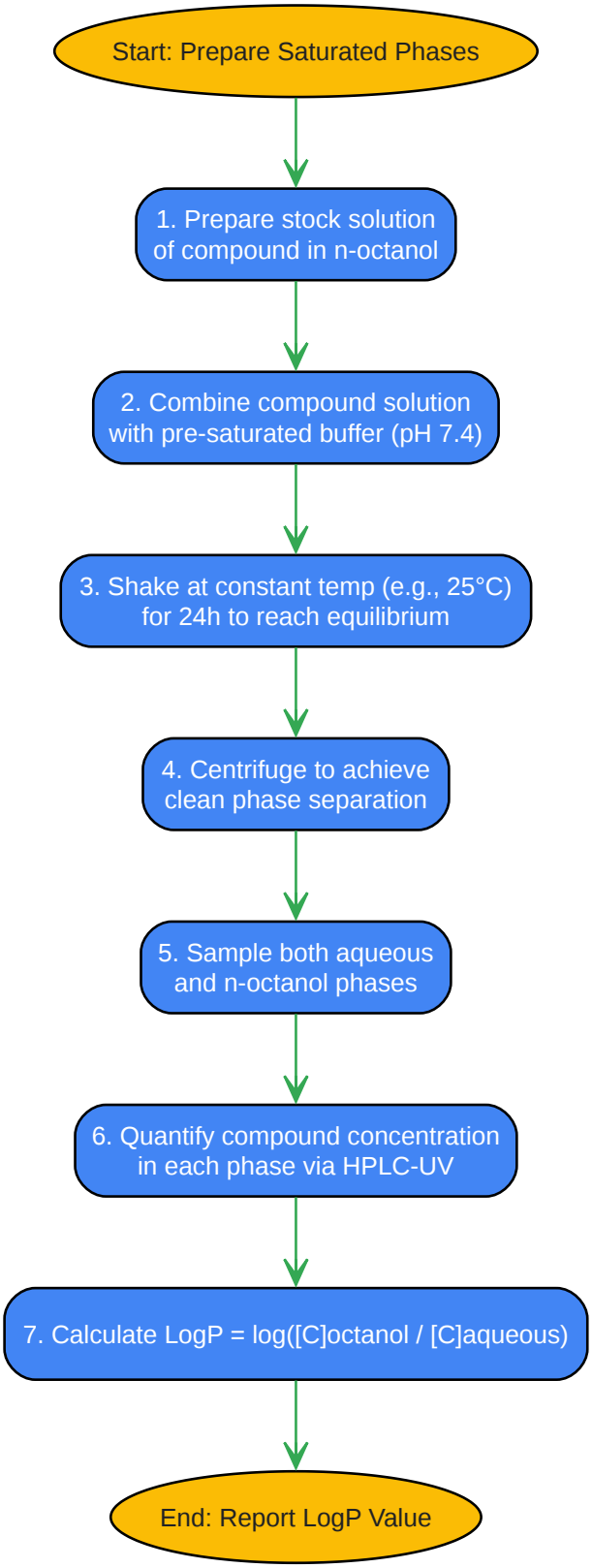

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Diagram 2: *Workflow for LogP determination via the shake-flask method.*

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Step-by-Step Methodology:

- Phase Preparation: Pre-saturate n-octanol with water (or buffer of choice, typically pH 7.4 for LogD) and vice-versa by shaking them together for 24 hours, then allowing the layers to separate. This crucial step ensures that the partitioning measurement is not skewed by the mutual solubility of the solvents.
- Compound Addition: Accurately weigh and dissolve **2-Chloro-4-(piperazin-1-yl)pyrimidine** in the pre-saturated n-octanol to create a stock solution of known concentration.
- Partitioning: Combine a known volume of the n-octanol stock solution with a known volume of the pre-saturated aqueous buffer in a glass vessel. The volume ratio is typically adjusted based on the expected LogP.
- Equilibration: Seal the vessel and shake vigorously at a constant temperature (e.g., 25°C) for a sufficient period (typically 24 hours) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the vessel to ensure a sharp and complete separation of the two phases. This prevents cross-contamination during sampling.
- Quantification: Carefully sample each phase and determine the concentration of the analyte using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).
- Calculation: The partition coefficient (P) is the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of this value.

Protocol: Determination of Aqueous Solubility

This protocol follows the principles of the OECD Guideline 105 for water solubility, adapted for pharmaceutical compounds.

Causality: This method aims to determine the thermodynamic equilibrium solubility, which represents the true saturation point of the compound in the aqueous medium. This is a more reliable and relevant measure for ADME modeling than kinetic solubility.[13]

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Step-by-Step Methodology:

- System Preparation: Add an excess amount of solid **2-Chloro-4-(piperazin-1-yl)pyrimidine** to a series of vials containing buffers at different, physiologically relevant pH values (e.g., pH 2.0, 5.0, 7.4). The use of excess solid is critical to ensure that a saturated solution is formed.
- Equilibration: Seal the vials and agitate them at a constant temperature (e.g., 25°C or 37°C) for at least 24-48 hours. A preliminary time-course experiment should be run to confirm that equilibrium has been reached.
- Sample Preparation: After equilibration, filter the samples through a low-binding filter (e.g., 0.22 µm PVDF) to remove undissolved solid. The filtration step must be performed carefully to avoid loss of compound due to adsorption.
- Quantification: Analyze the clear filtrate using a validated HPLC-UV method against a standard curve prepared in the same buffer to determine the concentration.
- Reporting: Report the solubility in µg/mL or µM at each specific pH and temperature.

Synthetic Considerations

The most common and efficient synthesis of **2-Chloro-4-(piperazin-1-yl)pyrimidine** involves a nucleophilic aromatic substitution (SNAr) reaction. This process is fundamental for chemists working with this scaffold.

Reaction Principle: The reaction typically starts with a di-halogenated pyrimidine, such as 2,4-dichloropyrimidine. The chlorine atom at the 4-position is more activated towards nucleophilic attack than the one at the 2-position. Piperazine, acting as the nucleophile, selectively displaces the C4-chloro group.

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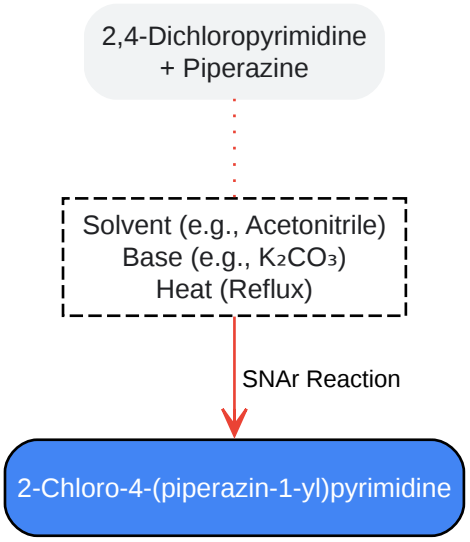

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Diagram 3: *A typical synthetic pathway for the target compound.*

This selective reactivity is a key feature that makes this synthetic route so valuable, allowing for a controlled, stepwise functionalization of the pyrimidine ring.[3]

Conclusion

2-Chloro-4-(piperazin-1-yl)pyrimidine is more than just a chemical intermediate; it is a carefully designed scaffold whose physicochemical properties are inherently aligned with the needs of drug discovery. Its predicted cLogP and TPSA values suggest a strong foundation for developing orally bioavailable drugs. The basic piperazine moiety provides a crucial lever for modulating aqueous solubility through pH manipulation and salt formation. The experimental protocols detailed herein provide a framework for the robust, in-house validation of these critical parameters. By leveraging the data and methodologies presented in this guide, researchers can make more informed decisions in the design and optimization of novel therapeutics, ultimately increasing the probability of success in the complex journey of drug development.

References

- Henchoz, Y., Bard, B., Guillarme, D., Carrupt, P. A., Veuthey, J. L., & Martel, S. (2009). Analytical tools for the physicochemical profiling of drug candidates to predict absorption/distribution. Analytical and Bioanalytical Chemistry, 394(3), 707–729. [Link]

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- Di, L., & Kerns, E. H. (2005). Application of pharmaceutical profiling assays for optimization of drug-like properties. Current Opinion in Drug Discovery & Development, 8(4), 495-504. (General context on profiling assays)
- PubChem. (n.d.). 2-Chloro-4-(piperidin-1-yl)pyrimidine. National Center for Biotechnology Information. (Note: This is a related compound, used for general property context as data for the exact target is sparse). [Link]
- Royal Society of Chemistry. (2023). Chapter 1: Physicochemical Properties. In Comprehensive Medicinal Chemistry III. (Provides background on standard methods like shake-flask). [Link]
- Doan, K. M. M., et al. (2020). Analysis of Physicochemical Properties for Drugs of Natural Origin. Journal of Natural Products, 83(4), 1138–1147. (General context on drug-likeness). [Link]
- Shultz, M. D. (2023). An analysis of the physicochemical properties of oral drugs from 2000 to 2022. RSC Medicinal Chemistry, 14(7), 1213-1222. [Link]
- Khan, I., et al. (2024). Synthesis and biological evaluation of pyridylpiperazine hybrid derivatives as urease inhibitors. Frontiers in Chemistry, 12, 1365470. (Demonstrates SNAr reaction with a chloro-heterocycle and piperazine). [Link]
- Google Patents. (n.d.). CN103554036B - The preparation method of a kind of 2-chloro-4-substituted pyrimidines compounds.
- PrepChem.com. (n.d.). Synthesis of 1-(2-pyrimidinyl)piperazine. (Provides a specific synthetic protocol for a related compound). [Link]
- Chemsrc. (n.d.). 1-(2-PYRIMIDINYL) PIPERAZINE. [Link]
- Callingham, M., Blum, F., & Pavé, G. (2015). One-Step Synthesis of 2-Chloropyrimidin-4-ol Derivatives: An Unusual Reactivity of Thiophosgene. Organic Letters, 17(19), 4742-4745. (Context on chloropyrimidine synthesis). [Link]
- Al-Ostoot, F. H., et al. (2021). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. Molecules, 26(11), 3115. [Link]

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- PubChem. (n.d.). 2-chloro-4-[4-(2,6-dioxo-5H-pyrimidine-4-carbonyl)piperazin-1-yl]benzaldehyde. National Center for Biotechnology Information. [Link]
- International Laboratory USA. (n.d.). 2-CHLORO-4-(2-METHYL-PIPERAZIN-1-YL)-PYRIMIDINE HYDROCHLORIDE. [Link]
- Kumar, A., et al. (2024). Pyrimidines: A New Versatile Molecule in the Drug Development Field, Scope, and Future Aspects. Molecules, 29(1), 226. [Link]
- Romanelli, M. N., et al. (2023). Synthetic Approaches to Piperazine-Containing Drugs Approved by FDA in the Period of 2011–2023. Pharmaceuticals, 16(10), 1475. [Link]

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Sources

- 1. CAS 20980-22-7: 2-(1-Piperazinyl)pyrimidine | CymitQuimica [cymitquimica.com]
- 2. mdpi.com [mdpi.com]
- 3. Synthesis and biological evaluation of pyridylpiperazine hybrid derivatives as urease inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Synthetic Approaches to Piperazine-Containing Drugs Approved by FDA in the Period of 2011–2023 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 2-Chloro-4-(piperazin-1-yl)pyrimidine CAS#: 174728-03-1 [amp.chemicalbook.com]
- 6. Page loading... [wap.guidechem.com]
- 7. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 8. [PDF] PHYSICOCHEMICAL PROFILING IN DRUG RESEARCH AND DEVELOPMENT | Semantic Scholar [semanticscholar.org]
- 9. An analysis of the physicochemical properties of oral drugs from 2000 to 2022 - PMC [pmc.ncbi.nlm.nih.gov]

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- 10. Analytical tools for the physicochemical profiling of drug candidates to predict absorption/distribution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. scispace.com [scispace.com]
- 12. chemscene.com [chemscene.com]
- 13. books.rsc.org [books.rsc.org]
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